

Stability and Storage of Cyanoacetylurea: A Technical Guide

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Compound of Interest

Compound Name: *Cyanoacetylurea*

Cat. No.: *B075420*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Cyanoacetylurea** (CAS 1448-98-2). **Cyanoacetylurea** is a versatile intermediate in organic synthesis, particularly in the preparation of heterocyclic compounds and various pharmaceuticals.[1][2] Understanding its stability profile is critical for ensuring its quality, purity, and suitability for research and drug development applications. This document outlines the known physicochemical properties, potential degradation pathways, and recommended analytical methodologies for stability assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **Cyanoacetylurea** is presented in Table 1. The compound is a white to off-white crystalline solid soluble in polar solvents.[3] It possesses a relatively high melting point with decomposition, indicating that thermal stability is a critical parameter to consider.[1][4]

Table 1: Physicochemical Properties of **Cyanoacetylurea**

Property	Value	Reference
CAS Number	1448-98-2	[5]
Molecular Formula	C ₄ H ₅ N ₃ O ₂	[5]
Molecular Weight	127.10 g/mol	[6]
Appearance	White to off-white crystalline solid	[3]
Melting Point	215°C (with decomposition)	[1][4]
Solubility	Soluble in polar solvents like water and alcohols	[3]
pKa (Predicted)	4.51 ± 0.10	[1]
logP (Octanol/Water Partition Coefficient, Calculated)	-0.905	[6]

Stability Profile and Degradation Pathways

While specific experimental stability data for **Cyanoacetylurea** is not extensively published, its chemical structure, containing a urea and a cyanoacetyl moiety, suggests susceptibility to several degradation pathways. Its reactivity is influenced by factors such as pH and temperature.[3] Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the molecule.[7]

Thermal Stability

Cyanoacetylurea decomposes at its melting point of 215°C.[1][4] A study on its use as a thermal stabilizer for PVC noted its maximum weight loss rate occurred at 250°C in thermogravimetric analysis (TGA).[8] This indicates that while relatively stable at room temperature, elevated temperatures will lead to degradation. The decomposition of urea-containing compounds at high temperatures can be complex, often involving the formation of biuret, isocyanic acid, and ammonia, which can further react to form cyanuric acid and other products.[9][10]

Hydrolytic Stability

The presence of amide and nitrile functional groups suggests that **Cyanoacetylurea** is susceptible to hydrolysis, particularly under acidic or basic conditions.

- **Acidic Hydrolysis:** Under acidic conditions, the urea moiety can hydrolyze to produce cyanoacetic acid, ammonia, and carbon dioxide. The nitrile group can also be hydrolyzed to a carboxylic acid, ultimately leading to malonic acid.
- **Basic Hydrolysis:** In alkaline conditions, the amide and nitrile groups are also prone to hydrolysis. The active methylene group adjacent to the cyano and carbonyl groups may also participate in reactions.

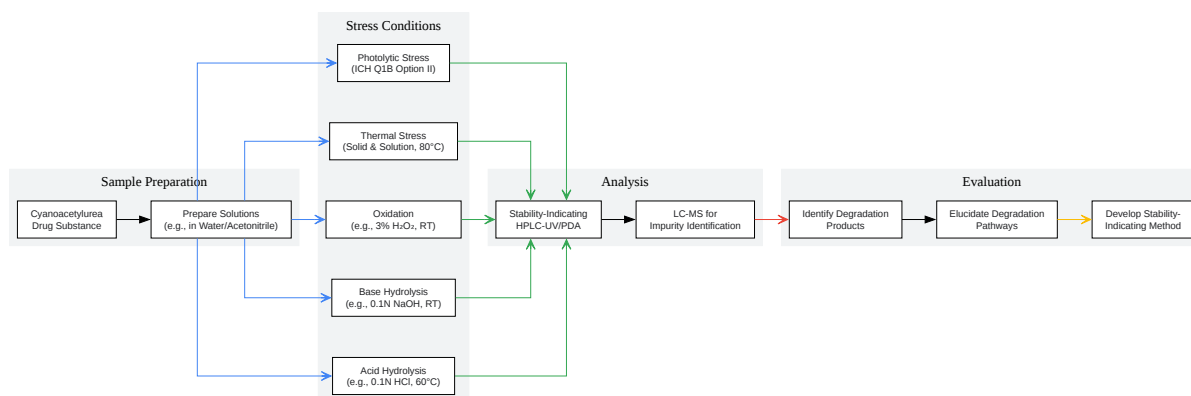
Photostability

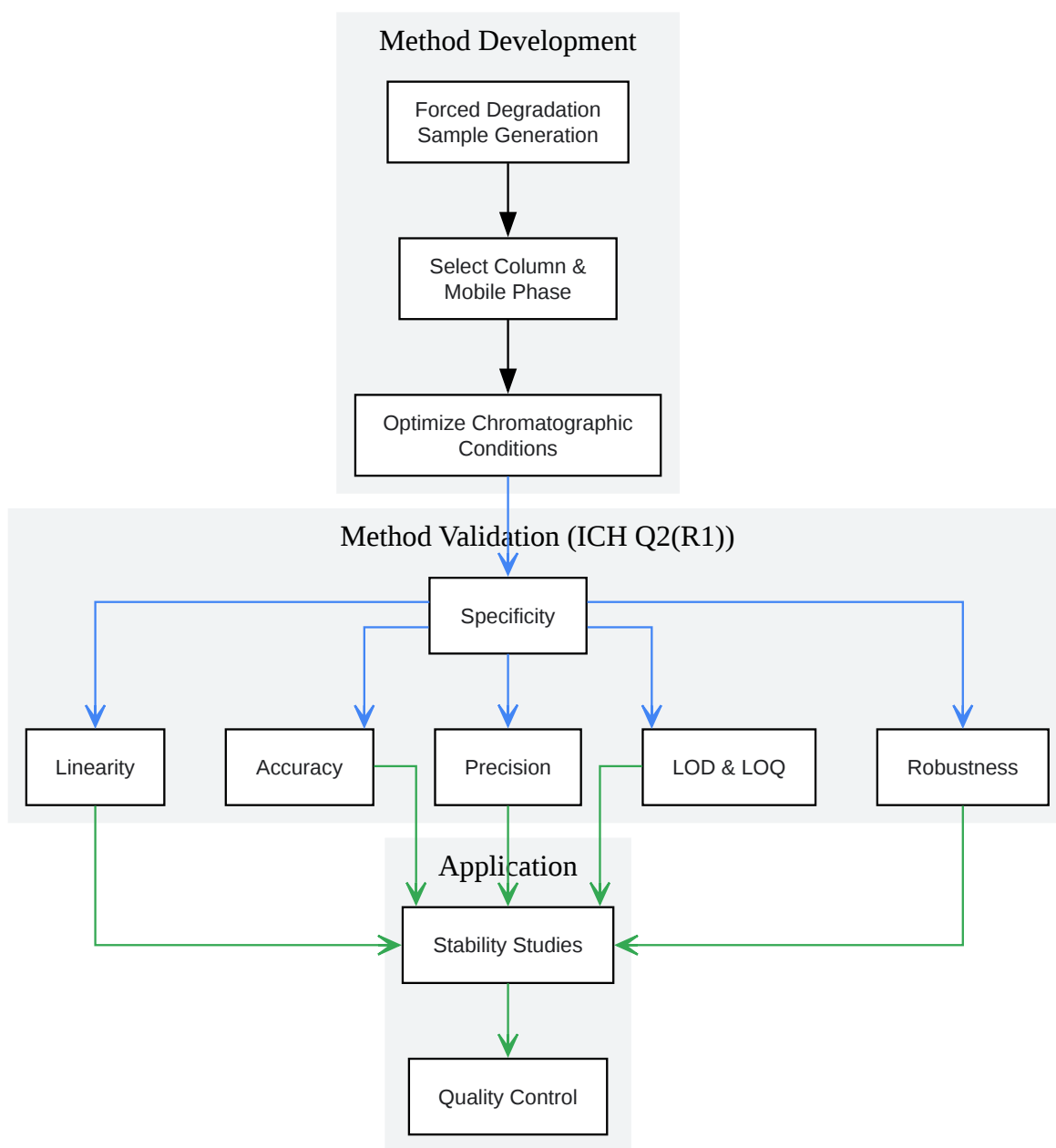
As per ICH Q1B guidelines, photostability testing is a crucial component of stress testing for new drug substances.^[11] Compounds with chromophores that absorb UV or visible light may be susceptible to photodegradation. While specific photostability data for **Cyanoacetylurea** is unavailable, it is recommended to evaluate its stability under light exposure.

Oxidative Stability

The potential for oxidation of **Cyanoacetylurea** should also be investigated as part of a comprehensive stability study.

A logical workflow for conducting a forced degradation study is depicted below.





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